

Essential Safety and Logistics for Handling 4-Aminobenzyl Alcohol

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Compound of Interest

Compound Name: 4-Aminobenzyl alcohol

Cat. No.: B179409

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for **4-Aminobenzyl alcohol**, including operational and disposal plans.

Chemical Profile and Hazards

4-Aminobenzyl alcohol is a yellow crystalline powder.[1] It is considered a hazardous substance and can cause irritation to the eyes, skin, and respiratory system.[1][2] Ingestion or absorption through the skin may be harmful.[1] Chronic exposure may lead to methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, characterized by symptoms such as headache, dizziness, and bluish skin.[1]

Quantitative Data Summary

Property	Value	Source
CAS Number	623-04-1	[1]
Molecular Formula	C ₇ H ₉ NO	[3]
Molecular Weight	123.15 g/mol	[4]
Appearance	Yellow crystalline powder	[1]
Melting Point	60-65 °C	
Storage Temperature	2-8 °C	[3]

Operational Plan: Safe Handling Protocol

A systematic approach is crucial when working with **4-Aminobenzyl alcohol** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: Always handle **4-Aminobenzyl alcohol** in a well-ventilated area.^{[1][5]} Local exhaust ventilation is required where the solid is handled as a powder to prevent accumulation and recirculation of dust.^[2]
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the work area.^{[1][5]}

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Aminobenzyl alcohol**:

- Eye and Face Protection: Wear chemical safety goggles or glasses with side shields conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[1][5]}
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin contact.^{[1][3]} Gloves should be inspected for wear and degradation before and during use.^[2]
 - Protective Clothing: Wear appropriate protective clothing, such as a lab coat or overalls, to prevent skin exposure.^{[1][2]} A PVC apron may also be necessary.^[2]
- Respiratory Protection: If engineering controls do not maintain airborne concentrations below exposure limits, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^[1]^[5] A dust mask (type N95 or equivalent) is recommended.

Handling Procedures

- Avoid all personal contact, including inhalation of dust.^[2]

- Minimize dust generation and accumulation.[1]
- Wash hands thoroughly after handling and before breaks.[1][3]
- Remove and wash contaminated clothing before reuse.[1]

Disposal Plan: Waste Management Protocol

Proper disposal of **4-Aminobenzyl alcohol** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Spill Cleanup

- In case of a spill, immediately alert personnel in the area.[2]
- Wear the appropriate PPE as outlined above.[1]
- For solid spills, avoid generating dust.[2] Vacuum or sweep up the material and place it into a suitable, labeled, and closed container for disposal.[1][3] A vacuum cleaner fitted with a HEPA filter is recommended.[2]
- Dampening the spilled material with water can help prevent dusting.[2]

Waste Disposal

- Dispose of unused **4-Aminobenzyl alcohol** and its containers in accordance with local, state, and federal regulations.
- Do not let the product enter drains.[3]
- Consult with your institution's environmental health and safety (EHS) department or a licensed professional waste disposal service to ensure proper disposal.
- Contaminated packaging should be disposed of as unused product.[3]

Safety and Handling Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **4-Aminobenzyl alcohol**.

Caption: Workflow for safe handling and disposal of **4-Aminobenzyl alcohol**.

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